

Technical Support Center: Recrystallization of 2-Methyl-5-nitropyridine Hydrochloride

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Compound of Interest

Compound Name: 2-Methyl-5-nitropyridine
hydrochloride

Cat. No.: B8025871

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Welcome to the Technical Support Center. As a Senior Application Scientist, I have designed this portal to assist researchers, chemists, and drug development professionals in overcoming the specific physicochemical challenges associated with the isolation and purification of **2-Methyl-5-nitropyridine hydrochloride**.

Pyridine hydrochloride salts present unique crystallographic challenges—namely, high hygroscopicity, a tendency to "oil out" (liquid-liquid phase separation), and narrow solubility windows[1]. This guide synthesizes field-proven methodologies with fundamental thermodynamic principles to ensure high-purity crystalline recovery.

Part 1: Physicochemical Profiling

Before initiating recrystallization, it is critical to understand the divergent properties between the free base and the hydrochloride salt. The protonation of the pyridine nitrogen fundamentally alters the molecule's solubility and lattice energy.

Parameter	2-Methyl-5-nitropyridine (Free Base)	2-Methyl-5-nitropyridine Hydrochloride
CAS Registry Number	21203-68-9[2]	1881296-54-3[3]
Molecular Formula	C ₆ H ₆ N ₂ O ₂	C ₆ H ₇ ClN ₂ O ₂
Molecular Weight	138.12 g/mol	174.58 g/mol
Physical State	Solid	Solid (Highly Hygroscopic)[1]
Solubility Profile	Soluble in EtOAc, DCM; slightly soluble in water[4]	Soluble in Water, MeOH, CHCl ₃ ; insoluble in Hexanes[5]

Part 2: Troubleshooting & FAQs

Q: What is the optimal recrystallization solvent system for **2-Methyl-5-nitropyridine hydrochloride**, and why? A: For this specific hydrochloride salt, a binary solvent/anti-solvent system of Chloroform (CHCl₃) and Ethyl Acetate (EtOAc) is highly recommended[5].

- Causality: Pyridine hydrochlorides are highly polar ionic species. They exhibit excessive solubility in polar protic solvents (like methanol) and near-zero solubility in non-polar solvents (like hexanes), making single-solvent recrystallization inefficient[1]. Chloroform acts as an excellent primary solvent because its polarizability and hydrogen-bond donating capacity effectively solvate the chloride anion and pyridinium cation at reflux. Ethyl acetate acts as the anti-solvent; its addition gradually lowers the bulk dielectric constant of the medium, forcing the crystal lattice to assemble without precipitating non-polar impurities.

Q: My product is "oiling out" (forming a liquid layer) instead of crystallizing. How do I fix this? A: "Oiling out" occurs when the melting point of the solute-solvent mixture falls below the temperature at which the solution reaches saturation[1].

- Causality: This is typically caused by adding the anti-solvent (EtOAc) too rapidly or in excess, which forces the compound to separate as a supercooled liquid rather than a crystalline solid.
- Solution: Reheat the biphasic mixture until it becomes a homogeneous solution. Add a small volume (1–2 mL) of the good solvent (CHCl₃) to adjust the saturation curve. Cool the solution

at a much slower rate (e.g., 5°C/hour). Seeding the solution with a pure crystal just above the cloud point provides a nucleation site, bypassing the thermodynamic energy barrier for lattice formation.

Q: The salt is highly hygroscopic. How do I handle and dry it without degrading the crystal lattice? A: Pyridine hydrochloride salts readily absorb atmospheric moisture[1],[5].

- Causality: The highly concentrated positive charge on the pyridinium nitrogen strongly coordinates with water molecules, which can hydrate the crystal lattice, depress the melting point, and lead to deliquescence.
- Solution: Perform all vacuum filtration steps under a blanket of dry nitrogen. Wash the filter cake with cold, anhydrous diethyl ether to displace residual water and crystallization solvents. Dry the final product in a vacuum oven at 40–50°C over a strong desiccant (e.g., Phosphorus pentoxide, P₂O₅) to drive off residual moisture without causing thermal degradation.

Part 3: Self-Validating Experimental Protocol

Scientific Integrity Note: This protocol incorporates specific In-Process Checks (IPCs) to ensure the thermodynamic state of the solution is correct before proceeding to the next step, effectively creating a self-validating system that prevents batch failure.

Step 1: Dissolution Suspend the crude **2-Methyl-5-nitropyridine hydrochloride** in anhydrous CHCl₃ (approx. 10 mL per gram of crude) in a round-bottom flask equipped with a reflux condenser. Heat to reflux (~61°C).

- IPC 1: The solution must become completely transparent. If undissolved solids remain, add CHCl₃ in 1 mL increments until complete dissolution is achieved. This validates that the primary solvent volume is sufficient.

Step 2: Anti-Solvent Addition While maintaining reflux, add hot EtOAc dropwise via an addition funnel[5].

- IPC 2: Stop addition exactly when persistent turbidity (a cloudy appearance that does not dissolve upon swirling) is observed. This validates that the saturation point has been reached.

Step 3: Clarification (Critical Step) Add CHCl_3 dropwise (typically 2–5 drops) just until the solution becomes clear again.

- IPC 3: This ensures the system is poised just below the supersaturation threshold at the boiling point, which is the primary defense against oiling out^[1].

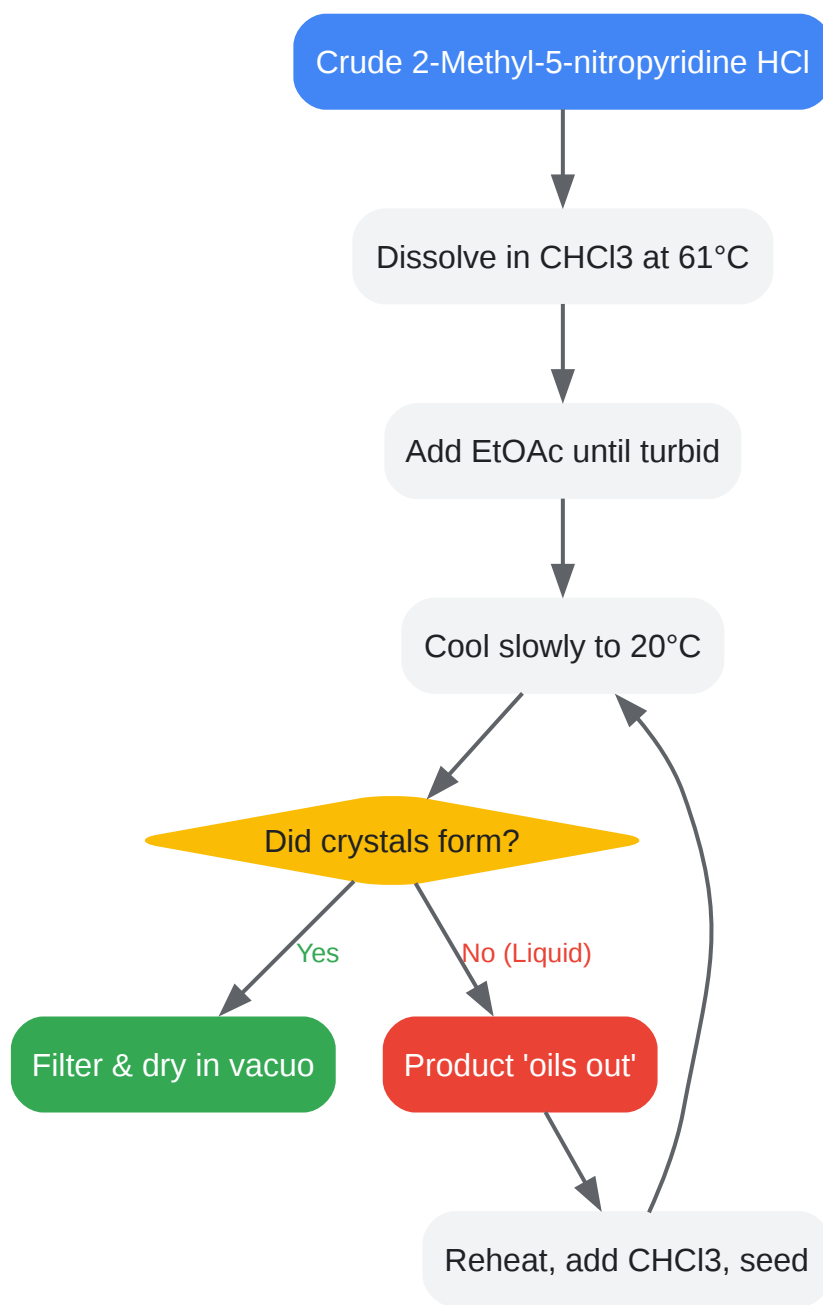
Step 4: Controlled Nucleation Remove the flask from the heat source. Allow it to cool undisturbed to room temperature over 2 hours.

- Optional: Seed the solution with a pure crystal of the salt when the temperature reaches approx. 45°C.

Step 5: Maturation Once at room temperature, transfer the flask to an ice bath (0–5°C) for an additional 2 hours to maximize yield.

Step 6: Isolation & Drying Filter the crystals rapidly using a Büchner funnel under a stream of dry nitrogen. Wash the filter cake with a small volume of ice-cold EtOAc, followed by anhydrous diethyl ether. Transfer the crystals to a vacuum oven and dry at 45°C (at <10 mbar) for 12 hours.

Part 4: Mechanistic Workflow Visualization



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Workflow for the solvent/anti-solvent recrystallization of pyridine hydrochloride salts.

References

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